

A Comprehensive Technical Guide to 2,6-Bis(bromomethyl)pyridine

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Compound of Interest

Compound Name: 2,6-Bis(bromomethyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,6-Bis(bromomethyl)pyridine**, a versatile bifunctional reagent crucial in synthetic organic chemistry and medicinal chemistry. Its unique structure, featuring a pyridine ring flanked by two bromomethyl groups, allows for a wide range of chemical transformations, making it a valuable building block for the synthesis of complex molecules and novel therapeutic agents.

Core Compound Properties

2,6-Bis(bromomethyl)pyridine, also known as α,α' -Dibromo-2,6-lutidine, is a white solid at room temperature.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
CAS Number	7703-74-4	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₇ Br ₂ N	[1] [2] [3] [4]
Molecular Weight	264.95 g/mol	[1] [2] [3] [4]
Appearance	White to almost white powder or crystalline solid	[1]
Melting Point	85-89 °C	[1] [3] [4]
Purity	≥98%	[4] [5]
Solubility	Soluble in various organic solvents	
InChI Key	QUTSYCOAZVHGGT-UHFFFAOYSA-N	
SMILES String	BrCc1cccc(CBr)n1	

Synthesis and Experimental Protocols

The primary synthetic route to **2,6-Bis(bromomethyl)pyridine** involves the bromination of 2,6-bis(hydroxymethyl)pyridine (also known as pyridine-2,6-dimethanol). Several variations of this protocol exist, with the most common methods utilizing hydrobromic acid.

Experimental Protocol: Synthesis from 2,6-Bis(hydroxymethyl)pyridine

This protocol is a compilation of commonly cited methods for the synthesis of **2,6-Bis(bromomethyl)pyridine**.

Materials:

- 2,6-Bis(hydroxymethyl)pyridine
- Hydrobromic acid (48% or 60% aqueous solution)[\[2\]](#)[\[6\]](#)

- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate (NaHCO_3) or potassium carbonate (K_2CO_3) solution[2][6]
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, slowly add hydrobromic acid (e.g., 15 mL of 60% HBr) to 2,6-bis(hydroxymethyl)pyridine (e.g., 2 g, 14 mmol).[2]
- **Heating:** Heat the reaction mixture to 125 °C and maintain this temperature for 6 hours.[2][6]
- **Cooling and Dissolution:** After the reaction is complete, cool the mixture to room temperature. Dissolve the resulting residue in water (e.g., 50 mL).[2][6]
- **Neutralization:** Carefully add a saturated solution of sodium bicarbonate or potassium carbonate dropwise to the aqueous solution until the pH reaches 8.[2][6]
- **Extraction:** Extract the aqueous layer with dichloromethane (e.g., 4 x 50 mL).[2][6]
- **Drying and Evaporation:** Combine the organic layers and dry over anhydrous sodium sulfate. [2][6] Remove the solvent by rotary evaporation.[2]
- **Purification:** Purify the crude product by flash column chromatography using a gradient of ethyl acetate in hexanes (e.g., 1:9 to 1:4) to yield **2,6-bis(bromomethyl)pyridine** as a white solid.[2]

Characterization: The structure and purity of the final product can be confirmed by ^1H NMR, ^{13}C NMR, and mass spectrometry.[2][7]

Applications in Research and Drug Development

The reactivity of the two bromomethyl groups makes **2,6-Bis(bromomethyl)pyridine** a versatile precursor for a wide array of chemical structures. Its applications span various fields, from materials science to the synthesis of biologically active compounds.

Key Application Areas:

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, including those targeting neurological disorders.[\[1\]](#)
- **Polymer Chemistry:** This compound is utilized in the development of specialty polymers, contributing to enhanced thermal stability and chemical resistance in high-performance materials.[\[1\]](#)
- **Organic Synthesis:** Researchers employ it as a building block for creating complex molecules and in cross-coupling reactions.[\[1\]](#) Its ability to form macrocycles is a notable feature.[\[8\]](#)
- **Material Science:** It is explored for developing new coatings and adhesives with improved durability and adhesion properties.[\[1\]](#)
- **Ligand Synthesis:** The pyridine nitrogen and the two reactive arms allow for the synthesis of various ligands for coordination chemistry.

The synthetic utility of **2,6-Bis(bromomethyl)pyridine** is highlighted in its ability to undergo sequential or double nucleophilic substitution reactions, allowing for the construction of diverse molecular architectures.

Caption: Synthetic pathways utilizing **2,6-Bis(bromomethyl)pyridine**.

Safety and Handling

2,6-Bis(bromomethyl)pyridine is a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Classification:

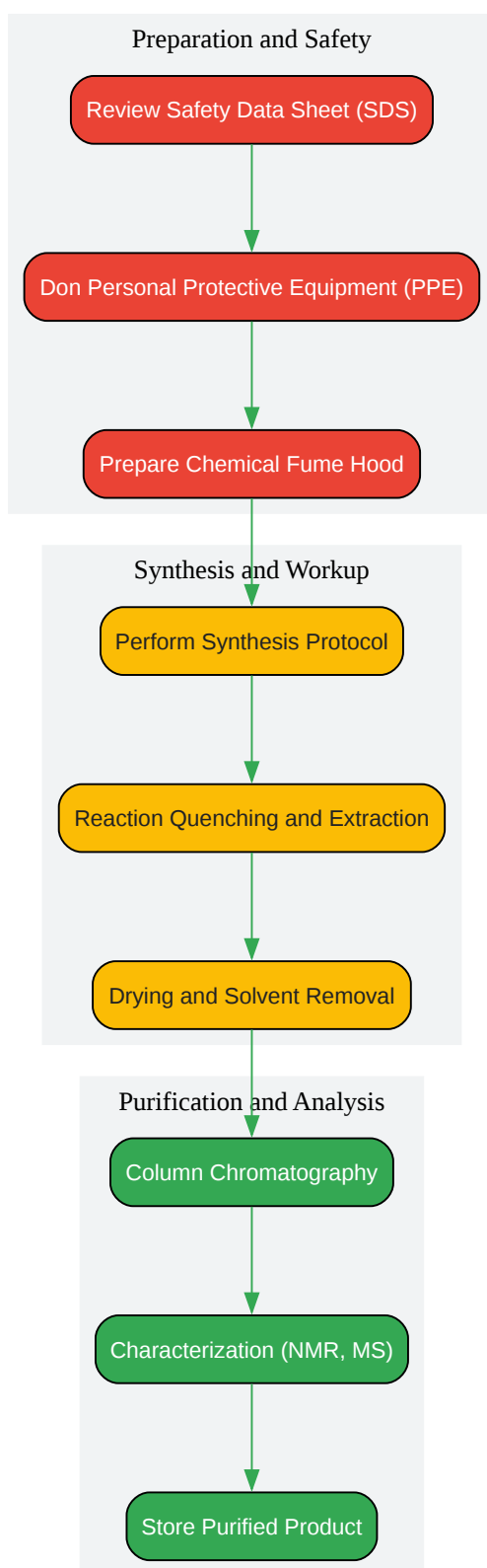
- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[9\]](#)[\[10\]](#)

- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[9\]](#)[\[10\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[9\]](#)[\[10\]](#)
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.
[\[9\]](#)[\[10\]](#)

Recommended Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[\[10\]](#)[\[12\]](#)
 - Skin Protection: Wear protective gloves and a lab coat.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[\[11\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[11\]](#) Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#) Do not eat, drink, or smoke when using this product.[\[11\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[11\]](#)[\[12\]](#)

The logical workflow for handling and utilizing this compound in a research setting is depicted below.



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Caption: A typical laboratory workflow for **2,6-Bis(bromomethyl)pyridine**.

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